

# [<sup>15</sup>O]O<sub>2</sub> delivery system for human inhalation studies

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## Compound of Interest

Compound Name: Oxygen-15

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An advanced understanding of oxygen metabolism in the human body is critical for research in neuroscience, oncology, and various other medical fields. Positron Emission Tomography (PET) using **oxygen-15**-labeled diatomic oxygen ([<sup>15</sup>O]O<sub>2</sub>), a positron-emitting radionuclide with a short half-life of 122 seconds, is the gold standard for quantitatively measuring the metabolic rate of oxygen consumption.[1][2][3] The successful implementation of [<sup>15</sup>O]O<sub>2</sub> PET studies hinges on a robust, safe, and efficient system for producing and delivering the radiolabeled gas to a human subject for inhalation.

This document provides detailed application notes and protocols for establishing a [<sup>15</sup>O]O<sub>2</sub> delivery system for human inhalation studies, targeted at researchers, scientists, and drug development professionals.

## Application Notes

The primary application of inhaled [<sup>15</sup>O]O<sub>2</sub> is the quantitative measurement of the cerebral metabolic rate of oxygen consumption (CMRO<sub>2</sub>).[1] Historically, this required the use of three separate **oxygen-15** labeled radiotracers ([<sup>15</sup>O]O<sub>2</sub>, [<sup>15</sup>O]H<sub>2</sub>O, and [<sup>15</sup>O]CO) and invasive arterial blood sampling.[1] However, modern approaches utilizing hybrid PET/Magnetic Resonance (PET/MR) systems can simplify this process, often requiring only [<sup>15</sup>O]O<sub>2</sub> and eliminating the need for arterial lines, which significantly reduces experimental complexity.[1]

## Principle of [<sup>15</sup>O]O<sub>2</sub> PET Imaging

Following inhalation,  $[^{15}\text{O}]\text{O}_2$  is transported by red blood cells to tissues, where it is used in aerobic respiration. The  $^{15}\text{O}$  atom is incorporated into water ( $[^{15}\text{O}]\text{H}_2\text{O}$ ) as a metabolic product. The PET scanner detects the photons produced by the annihilation of positrons emitted from the decay of  $^{15}\text{O}$ . By modeling the kinetics of the tracer, researchers can quantify the rate of oxygen consumption in specific regions of the brain or other organs.

## System Components

A typical  $[^{15}\text{O}]\text{O}_2$  delivery system consists of the following key components:

- Cyclotron: Used for the production of the  $^{15}\text{O}$  radionuclide.
- Target System: Contains the target material for bombardment.
- Purification System: Removes radiochemical and chemical impurities from the gas stream.
- Delivery Line: Transports the  $[^{15}\text{O}]\text{O}_2$  from the production site to the imaging suite.
- Quality Control (QC) Station: Allows for pre-release testing of the radiotracer.
- Inhalation Apparatus: A mask or nasal cannula system for administering the gas to the subject.<sup>[4]</sup>
- PET/MR Scanner: The hybrid imaging system used to acquire data.

## Quantitative Data and System Specifications

The following tables summarize key quantitative data and specifications for a  $[^{15}\text{O}]\text{O}_2$  production and delivery system, based on established protocols.<sup>[1]</sup>

Table 1:  $[^{15}\text{O}]\text{O}_2$  Production Parameters

Parameter	Value	Reference
Nuclear Reaction	$^{14}\text{N}(\text{d},\text{n})^{15}\text{O}$	[1][5]
Target Gas	1% $\text{O}_2$ in $\text{N}_2$ (>99.9999% purity)	[1]
Cyclotron	GE PETtrace 800 (16.5 MeV)	[1]
Bombardment (QC)	10 $\mu\text{A}$ for 1 minute	[1]
Bombardment (Patient Dose)	~40 $\mu\text{A}$ for 6 minutes	[1]
Approximate Yield	~40 GBq	[1]

Table 2: Delivery System Specifications

Parameter	Value	Reference
Delivery Line Material	Stainless Steel	[1]
Delivery Line Length	218 m	[1]
Line Outer Diameter	3.175 mm	[1]
Line Wall Thickness	0.7112 mm	[1]
Calculated Line Volume	526 $\text{cm}^3$	[1]
Elution Flow Rate	800–1000 mL/min	[1]
Transit Time to PET/MR	~60 seconds	[1]

Table 3: Radiation Safety and Exposure Data

Measurement Location	Predicted Exposure ( $\mu\text{Sv}$ )	Measured Exposure ( $\mu\text{Sv}$ )	Reference
Total (2-min delivery)	0.92	$0.43 \pm 0.06$	[1]
Office Spaces (max)	0.042	0.023 - 0.040	[1]

Note: Occupational exposure limits for radiation workers are typically around 50 mSv/year.[\[6\]](#)

## Experimental Protocols

The following protocols outline the key steps for the production, quality control, and administration of  $[^{15}\text{O}]\text{O}_2$  for human inhalation studies.

### Protocol 1: $[^{15}\text{O}]\text{O}_2$ Production

This protocol describes the generation of  $[^{15}\text{O}]\text{O}_2$  gas using a cyclotron.

Objective: To produce a sufficient quantity of  $[^{15}\text{O}]\text{O}_2$  for a single human PET scan.

Materials:

- Cyclotron (e.g., GE PETtrace 800)
- Target gas: 1%  $\text{O}_2$  in  $\text{N}_2$
- Purification column with activated charcoal and ascarite

Procedure:

- Ensure the delivery line integrity has been tested via a pressure hold. During cold months, flush the line with  $\text{N}_2$  to prevent ice formation.[\[1\]](#)
- Set the cyclotron beam current to 40  $\mu\text{A}$ .
- Bombard the 1%  $\text{O}_2$  in  $\text{N}_2$  target gas for 6 minutes to produce approximately 40 GBq of  $[^{15}\text{O}]\text{O}_2$  via the  $^{14}\text{N}(\text{d},\text{n})^{15}\text{O}$  nuclear reaction.[\[1\]](#)
- Following bombardment, release the target gas from the cyclotron.
- Pass the gas through a purification column containing activated charcoal and ascarite. This step is crucial to remove any potential  $^{15}\text{O}$ - or  $^{11}\text{C}$ -labeled CO or  $\text{CO}_2$  impurities.[\[1\]](#)
- The purified  $[^{15}\text{O}]\text{O}_2$  gas is now ready for quality control testing.

## Protocol 2: Quality Control (Pre-Release Testing)

Objective: To verify the purity and activity of the  $[^{15}\text{O}]\text{O}_2$  gas before human administration.

Materials:

- Dose calibrator
- Gas Chromatography (GC) system
- Radiation detectors

Procedure:

- Activity Measurement: Divert the produced  $[^{15}\text{O}]\text{O}_2$  gas into a dose calibrator to measure the total activity. This confirms the production yield.[\[1\]](#)
- Radiochemical Purity: Sample an aliquot of the gas from the delivery line for analysis by Gas Chromatography (GC). This test confirms the absence of radioactive impurities like  $[^{11}\text{C}]\text{CO}_2$ .[\[1\]](#)
- Chemical Purity: The GC analysis also verifies the chemical composition of the gas.
- Confirmation: Ensure that all QC results meet the pre-defined specifications for human use before releasing the gas for delivery to the PET/MR suite. This process should adhere to Current Good Manufacturing Practices (cGMP).[\[1\]](#)

## Protocol 3: $[^{15}\text{O}]\text{O}_2$ Delivery and Inhalation

Objective: To safely administer the  $[^{15}\text{O}]\text{O}_2$  bolus to the human subject during a PET/MR scan.

Materials:

- Validated  $[^{15}\text{O}]\text{O}_2$  gas bolus
- Stainless steel delivery line
- Inhalation apparatus (e.g., nasal cannula or face mask)[\[4\]](#)

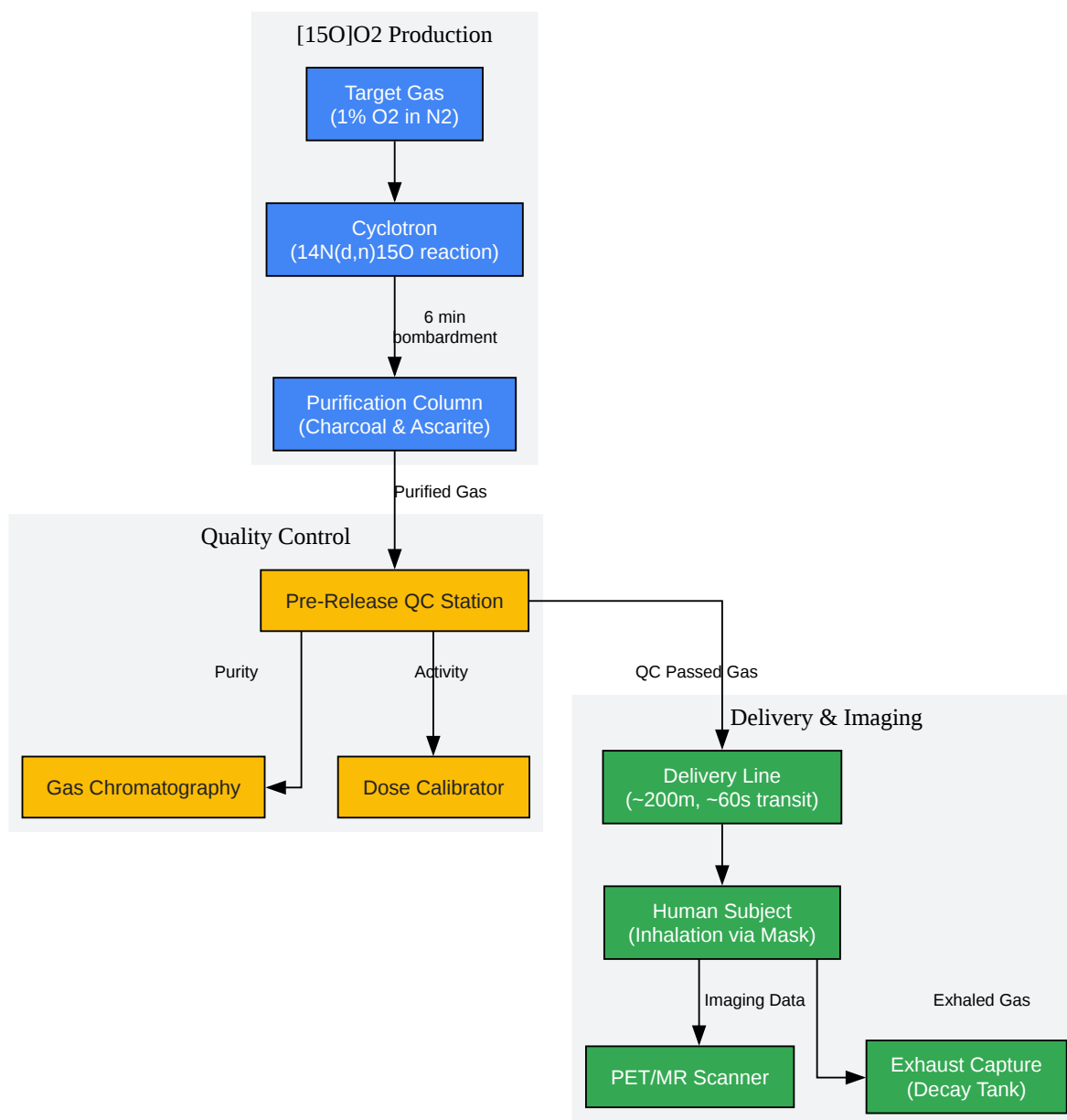
- Exhaled gas capture system (e.g., air tank with soda lime)
- PET/MR scanner

#### Procedure:

- **Coordination:** The cyclotron and imaging teams must be in close coordination. Cyclotron bombardment should begin approximately 5 minutes prior to the desired delivery time to the PET/MR scanner.[1]
- **Subject Preparation:** Position the subject comfortably in the PET/MR scanner. Fit the inhalation apparatus (mask or cannula) securely and ensure the subject is breathing normally.
- **Initiate Delivery:** Once the  $[^{15}\text{O}]\text{O}_2$  has passed all QC tests, open the target to release the gas into the delivery line. The gas should flow at a rate of 800-1000 mL/min for 2 minutes.[1]
- **Inhalation:** The bolus of  $[^{15}\text{O}]\text{O}_2$  will arrive at the PET/MR suite after a transit time of approximately 60 seconds.[1] The subject inhales the gas mixture for the duration of the delivery.
- **PET/MR Acquisition:** The PET/MR scan acquisition is timed to begin with the arrival of the radiotracer to capture the dynamic uptake and metabolism of the  $[^{15}\text{O}]\text{O}_2$ .
- **Exhaled Gas Management:** Exhaled radioactive gas (primarily as  $[^{15}\text{O}]\text{CO}_2$ ) must be safely managed. Route the exhaled air through a capture system, such as a shielded air tank, to allow the radioactivity to decay before release.[5]

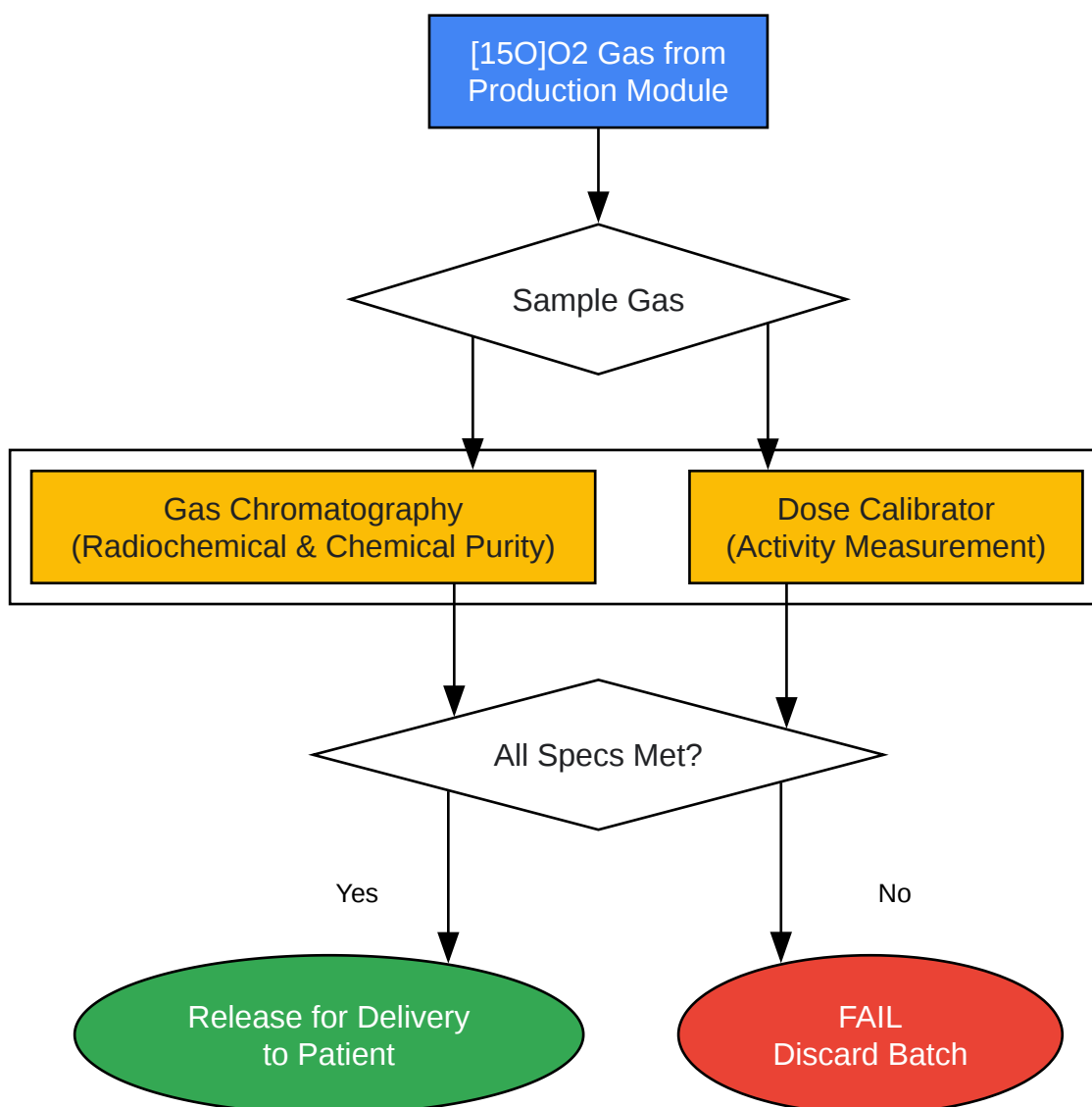
## Visualizations

The following diagrams illustrate the key workflows and processes described in these application notes and protocols.



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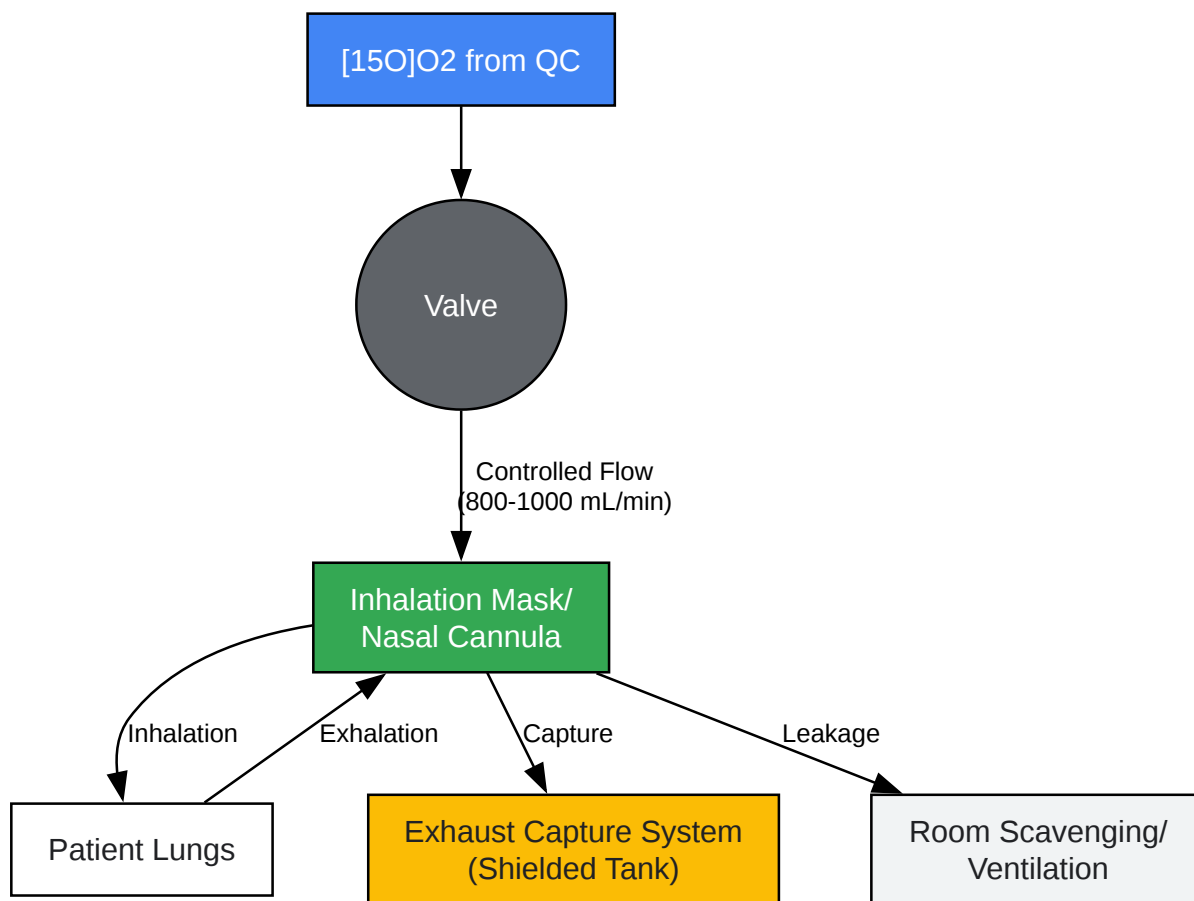
Caption: Workflow from [<sup>15</sup>O]O<sub>2</sub> production to human imaging.



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Caption: Quality control decision workflow for  $[^{15}\text{O}]\text{O}_2$  release.





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